

Nifoxipam legal status controlled substance

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Compound Focus: Nifoxipam

CAS No.: 74723-10-7

Cat. No.: S1932993

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Understanding the Regulatory Framework

For research and development professionals, understanding the following key concepts is critical:

- Controlled Substance Analogue:** The U.S. Controlled Substances Act stipulates that a substance not explicitly listed can be treated as a **Schedule I** substance for criminal prosecution if it meets specific criteria. It must be intended for human consumption and be proven to be structurally or pharmacologically "substantially similar" to a Schedule I or II controlled substance [1] [2]. This means that despite the lack of a specific listing, **nifoxipam** could be subject to severe penalties.
- State vs. Federal Law:** A substance may be uncontrolled at the federal level but explicitly controlled by individual states. The inclusion of **nifoxipam** in **Delaware's Schedule IV** demonstrates this legal patchwork [3]. Researchers must comply with the laws of all states where work is conducted.

Pharmacological and Safety Profile

Nifoxipam is a benzodiazepine derivative and a minor metabolite of flunitrazepam [4] [5]. The table below outlines its core characteristics:

Property	Description
Chemical Class	Nitrobenzodiazepine [6] [5]
Primary Effects	Anxiolysis, sedation, muscle relaxation, anticonvulsant effects, and amnesia [6] [5]

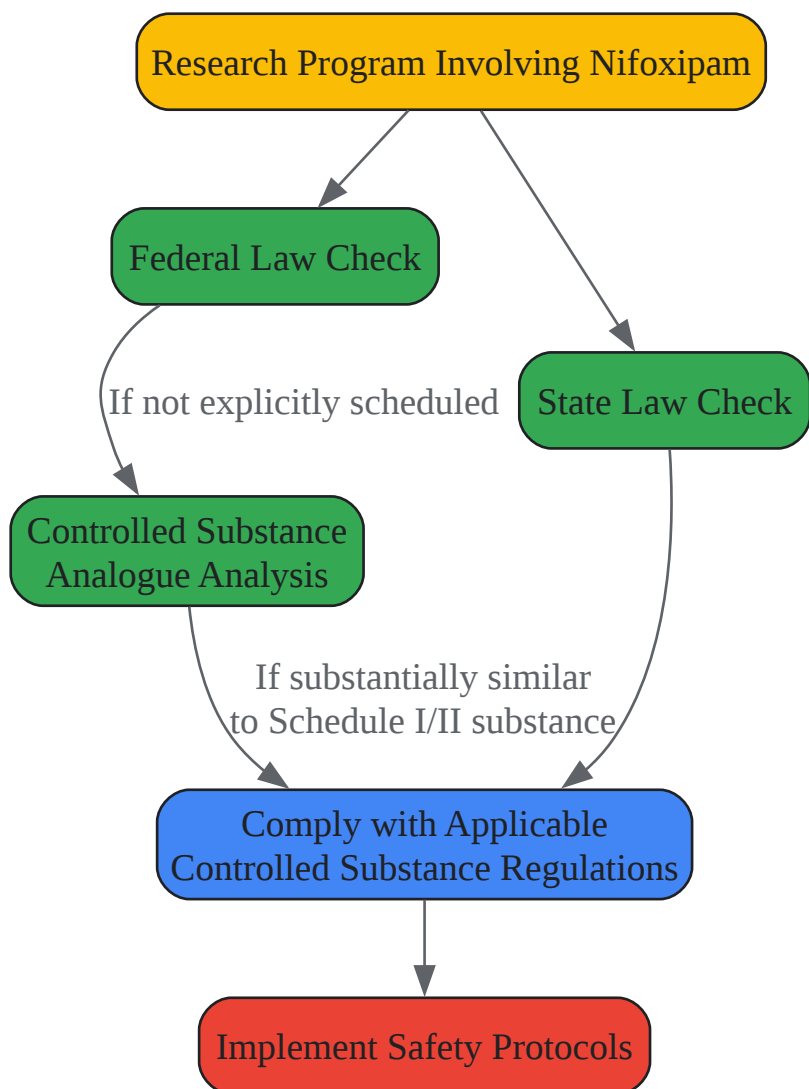
Property	Description
Mechanism of Action	Positive allosteric modulation of the GABA _A receptor, enhancing the effect of the GABA neurotransmitter [6] [5]
Risk of Dependence	High physical and psychological dependence potential with prolonged use; tolerance develops rapidly [5]
Overdose Risk	Risk of severe respiratory depression, coma, or death, especially when combined with other depressants like alcohol or opioids [6] [5]

Research and Compliance Considerations

For scientists handling **nifoxipam**, adhering to strict compliance and safety protocols is non-negotiable.

- **Legal Compliance:** Before initiating any research, seek an official determination from the **DEA Drug and Chemical Evaluation Section** regarding the regulatory status of **nifoxipam** and any analogous substances under consideration [1].
- **Safety Protocols:** Implement rigorous **harm reduction practices** due to the high potency and long duration of **nifoxipam** [6] [5]. **Volumetric dosing** is strongly recommended for accurate and safe administration at low doses [5].
- **Handling and Combination Warnings:** **Nifoxipam** poses a significant risk of **fatal overdose** when combined with other CNS depressants (alcohol, opioids, barbiturates) due to potentiation effects [6] [5].

The following diagram illustrates the key legal and safety risk assessments for a research program involving **nifoxipam**:



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Key assessment workflow for **nifoxipam** research

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References

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